

The Journey of LY3056480: A Gamma-Secretase Inhibitor from Concept to Clinic

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Compound of Interest

Compound Name: LY3056480

Cat. No.: B12363570

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Abstract

LY3056480 is a potent, small-molecule gamma-secretase inhibitor (GSI) that has been investigated for its therapeutic potential in sensorineural hearing loss. Developed by Eli Lilly and later licensed to Audion Therapeutics, this compound modulates the Notch signaling pathway, a critical regulator of cell fate, to induce the regeneration of vital inner ear hair cells. This guide provides a comprehensive overview of the discovery, preclinical development, and clinical evaluation of **LY3056480**, with a focus on its mechanism of action, experimental validation, and quantitative data from key studies.

Introduction: The Rationale for Gamma-Secretase Inhibition in Hearing Loss

Sensorineural hearing loss (SNHL) is a prevalent sensory disorder, often resulting from the irreversible loss of mechanosensory hair cells in the cochlea.^[1] Unlike non-mammalian vertebrates, mammals have a limited capacity for hair cell regeneration. The Notch signaling pathway plays a crucial role in determining cell fate within the developing cochlea, where it maintains a pool of progenitor cells and prevents their differentiation into hair cells.^{[2][3]}

Inhibition of the Notch pathway in the adult inner ear has emerged as a promising strategy to trigger the transdifferentiation of supporting cells into new hair cells, thereby offering a potential

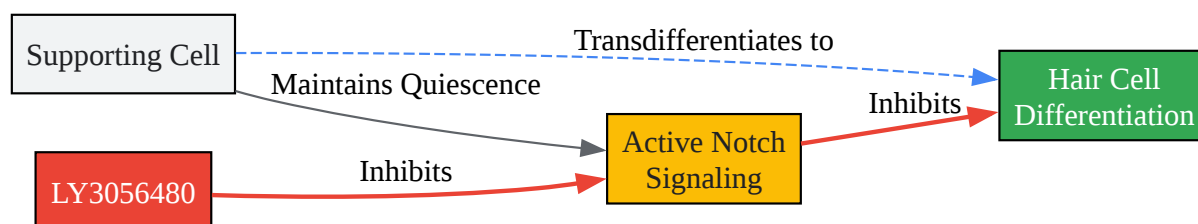
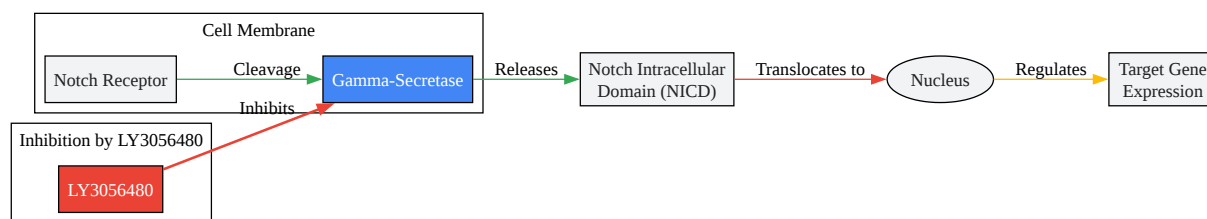
for hearing restoration.[4][5][6] Gamma-secretase, an intramembrane protease, is a key enzyme in the Notch signaling cascade. Its cleavage of the Notch receptor is a critical step for signal transduction.[7] Therefore, inhibiting gamma-secretase presents a direct pharmacological approach to block Notch signaling and stimulate hair cell regeneration.[4][5][6] **LY3056480** was identified as a potent gamma-secretase inhibitor with an optimal profile for this therapeutic application.[8][9]

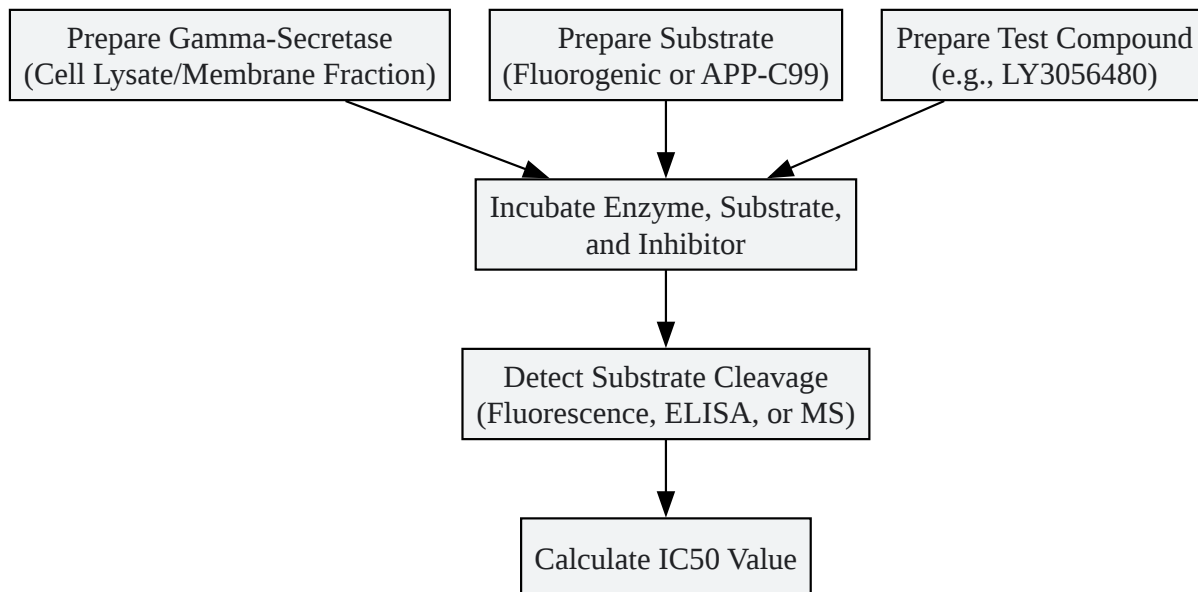
Mechanism of Action: Modulating the Notch Signaling Pathway

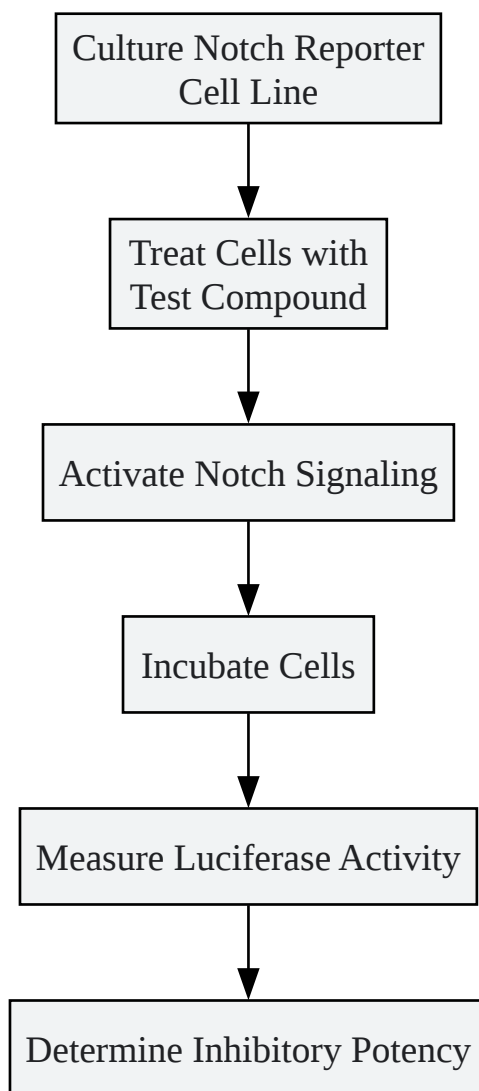
LY3056480 exerts its therapeutic effect by inhibiting the enzymatic activity of gamma-secretase. This inhibition prevents the cleavage of the Notch receptor, a critical step in the activation of the Notch signaling pathway.

The Gamma-Secretase Complex and Notch Signaling

The gamma-secretase complex is a multi-protein enzyme responsible for the intramembrane cleavage of various transmembrane proteins, including the Notch receptor. Following ligand binding, the Notch receptor undergoes a series of proteolytic cleavages. The final cleavage, mediated by gamma-secretase, releases the Notch intracellular domain (NICD). The NICD then translocates to the nucleus and acts as a transcriptional regulator, influencing the expression of genes that control cell differentiation and proliferation.







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